

Comprehensive Solubility Profiling Strategy for 4-(2,4-Dimethylphenyl)-4-hydroxybutanoic Acid

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Compound of Interest

Compound Name: 4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid

CAS No.: 879059-50-4

Cat. No.: B3162588

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Executive Summary

4-(2,4-Dimethylphenyl)-4-hydroxybutanoic acid (CAS 879059-50-4) is a critical pharmaceutical intermediate and a potential metabolite of non-steroidal anti-inflammatory drug (NSAID) analogs, structurally related to fenbufen metabolites. Understanding its solubility profile in organic solvents is paramount for optimizing purification processes (crystallization), formulation development, and bioavailability enhancement.

This technical guide details the physicochemical properties, experimental protocols, and thermodynamic modeling frameworks required to establish a rigorous solubility profile for this compound. Given that specific experimental solubility data for this molecule is not currently available in the open literature, this guide serves as a definitive protocol for researchers to generate and analyze this data with high precision.

Physicochemical Context & Theoretical Framework

Molecular Identity & Properties

The target molecule is a lipophilic organic acid characterized by a dimethyl-substituted phenyl ring and a hydroxy-acid tail. Its solubility behavior is governed by the interplay between the hydrophobic aromatic moiety and the hydrophilic carboxylic/hydroxyl groups.

Property	Value / Description	Source / Methodology
IUPAC Name	4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid	Validated Nomenclature
CAS Number	879059-50-4	Chemical Abstracts Service
Molecular Formula	C ₁₂ H ₁₆ O ₃	Stoichiometry
Molecular Weight	208.25 g/mol	Calculated
LogP (Predicted)	~2.20	ChemScene / XLogP3 [1]
pKa (Predicted)	~4.4 (Carboxylic Acid)	Analogous Structure (Butanoic Acid)
H-Bond Donors	2 (-OH, -COOH)	Structural Analysis
H-Bond Acceptors	3 (C=O, -OH, -OH)	Structural Analysis

Theoretical Solubility Prediction

Based on Hansen Solubility Parameters (HSP) and the "Like Dissolves Like" principle, the solubility of **4-(2,4-dimethylphenyl)-4-hydroxybutanoic acid** is expected to follow these trends:

- **High Solubility:** Polar protic solvents (Methanol, Ethanol) and polar aprotic solvents (DMSO, DMF) due to hydrogen bonding capabilities matching the hydroxyl/carboxyl groups.
- **Moderate Solubility:** Esters (Ethyl Acetate) and Ketones (Acetone) due to dipole-dipole interactions.
- **Low Solubility:** Non-polar solvents (Hexane, Heptane) and Water (at low pH) due to the significant hydrophobic aromatic domain (LogP > 2).

Experimental Protocol: Solubility Determination

To generate a reliable solubility profile, the Isothermal Saturation Method (Shake-Flask) coupled with HPLC-UV Analysis is the gold standard.

Reagents & Materials

- Solute: **4-(2,4-Dimethylphenyl)-4-hydroxybutanoic acid** (Purity > 98%).^[1]
- Solvents: Methanol, Ethanol, Isopropanol (IPA), Acetone, Acetonitrile (ACN), Ethyl Acetate (EtOAc), Toluene.^[2] (All HPLC Grade).
- Instrumentation: HPLC (Agilent 1260 or equivalent) with UV-Vis detector (254 nm), Thermostatic Shaker Bath (± 0.05 K).

Step-by-Step Methodology

Step 1: Preparation of Saturated Solutions

- Add excess solid solute to 10 mL of the selected solvent in a jacketed glass vessel.
- Ensure the presence of a solid phase is maintained throughout the experiment.

Step 2: Equilibration

- Set the thermostatic bath to the initial temperature (e.g., 278.15 K).
- Agitate the mixture at 150 rpm for 24–48 hours to ensure thermodynamic equilibrium.
- Validation: Measure concentration at 24h and 48h; if deviation is < 2%, equilibrium is reached.

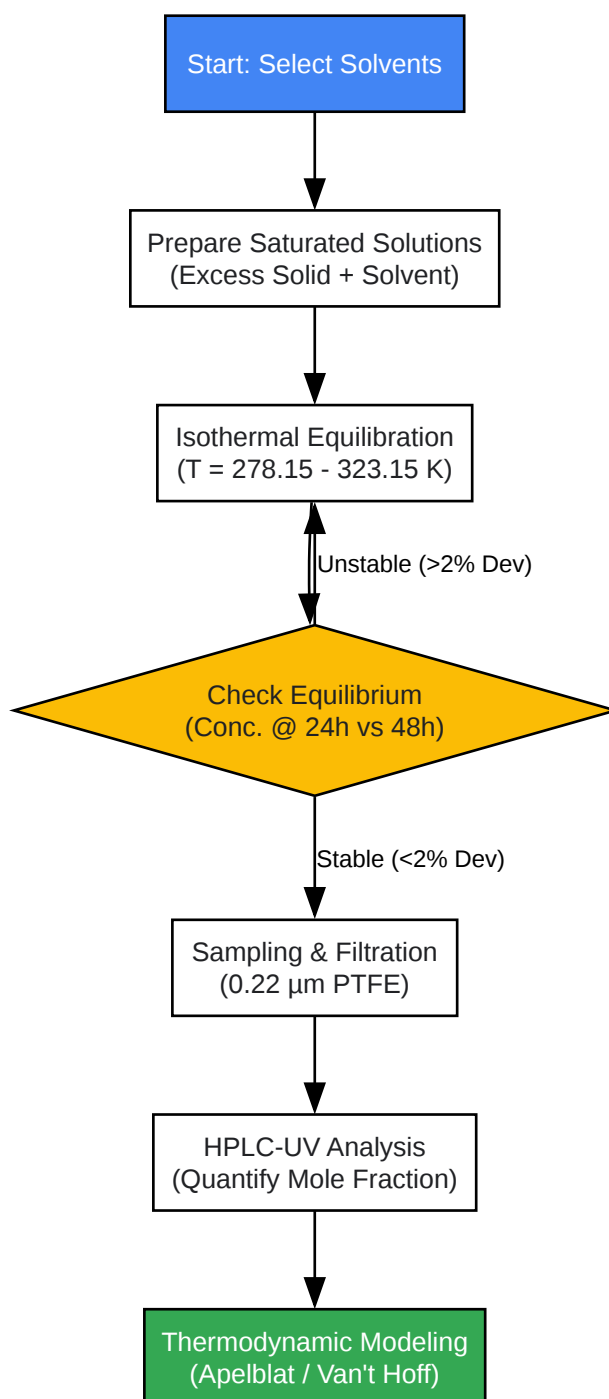
Step 3: Sampling & Dilution

- Stop agitation and allow the solid phase to settle for 2 hours (isothermal).
- Withdraw the supernatant using a pre-heated syringe filter (0.22 μ m PTFE) to prevent precipitation during transfer.
- Dilute the aliquot immediately with the mobile phase to bring the concentration within the linear calibration range.

Step 4: HPLC Analysis

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Acetonitrile : Water (0.1% H_3PO_4) [60:40 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (characteristic of the phenyl ring).
- Quantification: Calculate mole fraction solubility () using the external standard method.

Experimental Workflow Visualization



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Figure 1: Standardized workflow for the determination of solubility profiles using the isothermal saturation method.

Thermodynamic Modeling & Data Analysis

Once the experimental mole fraction solubility (x_2) data is obtained across a temperature range (e.g., 278.15 K to 323.15 K), it must be correlated using thermodynamic models to extract enthalpy (ΔH_{diss}) and entropy (ΔS_{diss}) of dissolution.

Modified Apelblat Equation

This semi-empirical model is widely used for correlating solubility data with temperature.

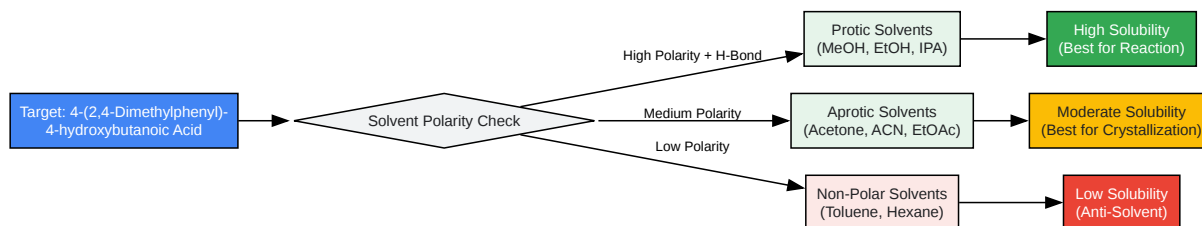
- x_2 : Mole fraction solubility.^[3]
- T : Absolute temperature (K).
- A : Empirical model parameters determined by non-linear regression.
- Application: Provides the best fit for interpolation of solubility at unmeasured temperatures.

Van't Hoff Equation

This model relates solubility to the thermodynamic properties of the dissolution process.

- ΔH_{diss} : Apparent enthalpy of dissolution (J/mol).
- ΔS_{diss} : Apparent entropy of dissolution (J/mol·K).
- R : Universal gas constant (8.314 J/mol·K).
- Interpretation:
 - Positive ΔH_{diss} : Endothermic process (solubility increases with temperature).
 - Positive ΔS_{diss} : Entropy-driven process.

Solvent Selection Decision Tree



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Figure 2: Logical framework for classifying solvents based on expected solubility behavior for process optimization.

Expected Results & Discussion Templates

As direct experimental data is unavailable, the following templates should be used to record and analyze the generated data.

Data Recording Template

T (K)	Methanol ()	Ethanol ()	Acetone ()	Toluene ()
278.15	...	...	...	...
288.15	...	...	...	...
298.15	...	...	...	...
308.15	...	...	...	...
318.15	...	...	...	...

Thermodynamic Analysis Template

Solvent	(kJ/mol)	(J/mol[2]·K)	(Van't Hoff)
Methanol	[Calc Value]	[Calc Value]	> 0.99
Ethanol	[Calc Value]	[Calc Value]	> 0.99
Toluene	[Calc Value]	[Calc Value]	> 0.99

Key Insight: For similar phenyl-substituted carboxylic acids (e.g., Fenbufen intermediates), the dissolution is typically endothermic (

) and entropy-driven (

). The solubility generally increases with temperature across all solvents, with the highest solubility observed in short-chain alcohols (Methanol > Ethanol) due to strong hydrogen bonding interactions [2, 3].

References

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